

Introduction: The Significance of Fluorinated Propanol Scaffolds

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Compound of Interest

Compound Name: *1-Amino-3-(2,4-difluorophenyl)propan-2-ol*

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The introduction of fluorine into organic molecules is a powerful strategy in drug design. The 2,4-difluorophenyl group, in particular, is a privileged motif due to the unique properties conferred by the fluorine atoms:

- **Metabolic Stability:** The carbon-fluorine bond is exceptionally strong, rendering it resistant to metabolic oxidation by cytochrome P450 (CYP) enzymes. This often leads to an improved pharmacokinetic profile and a longer in-vivo half-life for drug candidates.
- **Enhanced Binding Affinity:** Fluorine's high electronegativity can modulate the acidity of nearby protons and engage in favorable electrostatic and hydrogen bonding interactions with biological targets, thereby enhancing binding affinity and potency.
- **Conformational Control:** The presence of fluorine can influence the preferred conformation of a molecule, pre-organizing it for optimal interaction with a receptor's binding site.

The 2-(2,4-difluorophenyl)propan-2-ol core exemplifies these advantages. It serves as a crucial intermediate in the synthesis of numerous biologically active compounds, most famously the triazole antifungal agents.^{[1][2][3][4]} This guide will dissect the chemistry and biology of this vital scaffold and its derivatives.

Synthesis of 2,4-Difluorophenylpropan-2-ol and its Key Derivatives

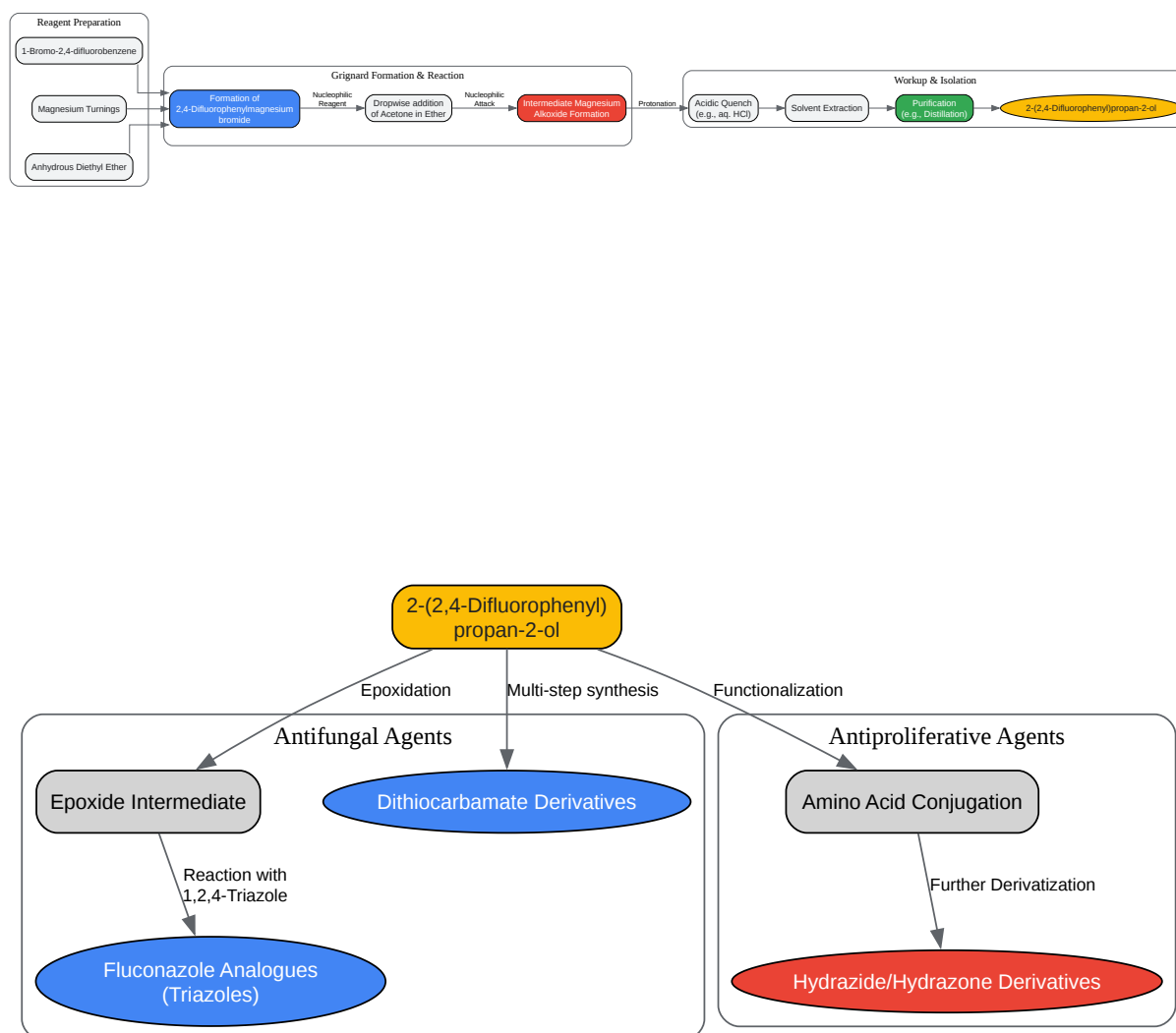
The construction of the tertiary alcohol core is most commonly achieved via the Grignard reaction, a robust method for carbon-carbon bond formation.[5][6][7]

Core Synthesis via Grignard Reaction

The fundamental principle of this synthesis involves the nucleophilic attack of a Grignard reagent, prepared from a di-fluorinated aryl halide, on the electrophilic carbonyl carbon of acetone.[8][9]

Causality in Experimental Design:

- **Anhydrous Conditions:** Grignard reagents are potent bases and will readily react with protic solvents like water, quenching the reagent and reducing the yield.[7][8] Therefore, all glassware must be rigorously dried, and anhydrous solvents (typically diethyl ether or THF) must be used.
- **Solvent Choice:** Diethyl ether or THF are ideal solvents as they are aprotic and effectively solvate the magnesium ion of the Grignard reagent, stabilizing it.[7]
- **Magnesium Activation:** The surface of magnesium metal is often coated with a passivating layer of magnesium oxide. This layer inhibits the reaction with the aryl halide. Adding a small crystal of iodine or a few drops of 1,2-dibromoethane helps to activate the surface and initiate the reaction.[7]



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Caption: General synthetic pathways to key derivatives from the core scaffold.

- **Triazole Antifungals (e.g., Fluconazole):** A key synthetic route to fluconazole involves converting the core alcohol into an epoxide intermediate, which is then opened by 1,2,4-

triazole to install the two triazole rings. [10] This class of compounds represents the most significant application of the 2,4-difluorophenylpropan-2-ol core. [11][12]* Dithiocarbamate Derivatives: Novel analogs of fluconazole have been synthesized by introducing dithiocarbamate moieties. [13] These compounds have shown promising antifungal activity, often exceeding that of fluconazole against certain fungal strains. [13]* Antiproliferative Agents: The 2,4-difluorophenyl moiety has been incorporated into various scaffolds, such as 3-aminopropanoic acid derivatives, to generate compounds with anticancer activity. [14] [15] These syntheses often involve multi-step sequences to build hydrazide and hydrazone functionalities. [14]

Spectroscopic Characterization

Confirming the molecular structure of 2,4-difluorophenylpropan-2-ol and its derivatives is essential. A combination of spectroscopic techniques provides a complete picture of the molecule's constitution. [16][17]

- Nuclear Magnetic Resonance (NMR):
 - ^1H NMR: Will show characteristic signals for the aromatic protons, which will exhibit complex splitting patterns due to both H-H and H-F coupling. The methyl protons will appear as a singlet, and the hydroxyl proton will be a broad singlet.
 - ^{13}C NMR: The spectrum will show distinct signals for the aromatic carbons, with their chemical shifts and splitting patterns influenced by the attached fluorine atoms (C-F coupling). The quaternary carbon bearing the hydroxyl group and the methyl carbons will also be clearly identifiable.
 - ^{19}F NMR: This is a crucial technique for fluorinated compounds, showing signals for the two non-equivalent fluorine atoms on the aromatic ring.
- Fourier-Transform Infrared (FT-IR) Spectroscopy: The IR spectrum provides clear evidence for key functional groups. [16][18] Expect to see a broad absorption band around 3200-3600 cm^{-1} corresponding to the O-H stretch of the alcohol, strong C-F stretching bands in the 1100-1300 cm^{-1} region, and characteristic C-H and C=C stretching bands for the aromatic ring.

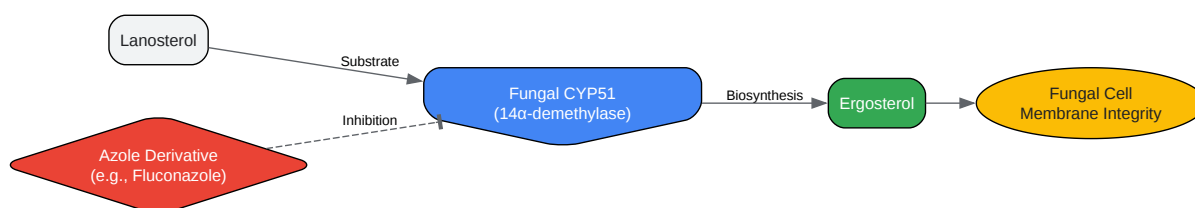
- Mass Spectrometry (MS): Provides the molecular weight of the compound and information about its fragmentation pattern, further confirming the structure.

Biological Activities and Structure-Activity Relationships (SAR)

The true value of the 2,4-difluorophenylpropan-2-ol scaffold lies in the potent biological activity of its derivatives. Understanding the relationship between chemical structure and biological activity is critical for designing more effective drugs. [19][20]

Antifungal Activity

Derivatives of 2,4-difluorophenylpropan-2-ol, particularly the azoles, are potent antifungal agents. [11] Mechanism of Action: These compounds target the fungal cytochrome P450 enzyme, lanosterol 14 α -demethylase (CYP51). [11][21] This enzyme is essential for the biosynthesis of ergosterol, a vital component of the fungal cell membrane. By inhibiting CYP51, these drugs disrupt membrane integrity, leading to fungal cell death.



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Caption: Mechanism of action of azole antifungal agents targeting CYP51.

Structure-Activity Relationship (SAR):

- The 2,4-difluorophenyl group is crucial for potent activity, fitting into a hydrophobic pocket of the CYP51 enzyme.

- The tertiary hydroxyl group and one of the 1,2,4-triazole rings coordinate with the heme iron atom in the active site of CYP51, which is the key inhibitory interaction. [13]* Modifications to the side chains attached to the propanol backbone can significantly impact the antifungal spectrum and potency. For instance, certain sulfide derivatives have shown more potent activity than fluconazole against a range of fungi. [22] The introduction of dithiocarbamate groups has also led to compounds with superior activity against Candida species. [13]

Compound Type	Target Fungi	Activity (MIC ₈₀ < µg/mL)	Reference
Substituted 1,2,4-Triazol-1-yl-propan-2-ols	C. albicans, C. neoformans	< 0.125 (for most potent)	[23]
Sulfide Derivatives	M. lanosum, C. neoformans	More potent than fluconazole	[22]
Dithiocarbamate Derivatives	Candida species	Better than fluconazole & ketoconazole	[13]

| Ester Derivatives of Fluconazole | C. albicans, A. niger | Some more active than fluconazole | [11]|

Antiproliferative and Anticancer Activity

More recently, the 2,4-difluorophenyl moiety has been explored in the design of anticancer agents. [14][15][24][25][26] Mechanism of Action: While not as well-defined as the antifungal mechanism, studies suggest that some derivatives may target receptor tyrosine kinases like c-MET and HER2, which are involved in tumor progression. [14][15] Molecular docking studies have indicated that these compounds can form favorable interactions within the active sites of these kinases. [14] Structure-Activity Relationship (SAR):

- Studies on 3-[(2,4-difluorophenyl)amino]propanoic acid derivatives have shown that the antiproliferative activity is highly dependent on the specific structure. [14]* Compounds incorporating hydrazone linkages and various heterocyclic substituents have demonstrated the most significant effects, reducing the viability of lung (A549) and colorectal (Caco-2)

cancer cell lines by approximately 50% at test concentrations. [14][15]* The presence of the 2,4-difluorophenyl group appears to be a key contributor to the observed antiproliferative effects, serving as a promising scaffold for further optimization. [14]

Conclusion and Future Perspectives

The 2,4-difluorophenylpropan-2-ol core and its derivatives are of immense value in pharmaceutical research and development. Their success is rooted in the advantageous physicochemical properties conferred by the difluorophenyl group. While their role as precursors to potent antifungal agents is well-established, emerging research into their antiproliferative activities opens new avenues for therapeutic applications.

Future research will likely focus on the rational design of new derivatives with enhanced potency, greater selectivity, and improved pharmacokinetic profiles. A deeper understanding of the structure-activity relationships will guide the synthesis of novel compounds targeting resistant fungal strains and various cancer cell lines, solidifying the importance of this versatile chemical scaffold in the ongoing quest for new medicines.

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